

Personal protective equipment for handling 1,1-Diethoxypropane-d10

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Compound of Interest

Compound Name: 1,1-Diethoxypropane-d10

Cat. No.: B15582702

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Essential Safety and Handling Guide for 1,1-Diethoxypropane-d10

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **1,1-Diethoxypropane-d10**. Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Hazard Identification and Chemical Properties

1,1-Diethoxypropane-d10 is a deuterated form of 1,1-diethoxypropane. While specific data for the deuterated compound is limited, the primary hazards are associated with its non-deuterated analogue, which is a highly flammable liquid and vapor.[1][2] Like other ethers, it may form explosive peroxides upon exposure to air and light over time.[3] The vapor is heavier than air and can travel to an ignition source, causing a flashback.[4][5]

Key Hazards:

- H225: Highly flammable liquid and vapor.[2]
- May cause skin and eye irritation.[6]
- Vapors may cause drowsiness and dizziness.[5]

Physical and Chemical Properties (of non-deuterated 1,1-Diethoxypropane):

Property	Value	Source
CAS Number	4744-08-5	[7] [8] [9]
Molecular Formula	C7H16O2	[7] [8] [9]
Molecular Weight	132.20 g/mol	[7] [8] [9]
Boiling Point	122.8 - 124 °C	[7] [10]
Flash Point	12.8 - 13.73 °C	[6] [7] [9]
Density	0.823 - 0.841 g/cm ³	[7] [10]
Vapor Pressure	16.5 mmHg @ 25°C	[7]

Personal Protective Equipment (PPE)

Strict adherence to PPE requirements is mandatory when handling this substance. All PPE should be well-maintained and readily available.[\[11\]](#)

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or glasses conforming to EN 166 (EU) or NIOSH (US).[2] A face shield is recommended when handling larger quantities.	Protects against splashes and vapors that can cause eye irritation.[1]
Skin Protection	Flame-retardant and impervious clothing (e.g., lab coat).[2] Wear chemical-resistant gloves (nitrile for small volumes, butyl rubber for larger volumes).	Prevents skin contact, which can cause irritation.[6] Protects from flammable material.
Hand Protection	Nitrile gloves are suitable for intermittent contact or low-volume applications.[11] For prolonged contact or handling high volumes, heavy-duty gloves like butyl rubber are required.	Provides a barrier against skin absorption and irritation.
Respiratory Protection	All work should be conducted in a certified chemical fume hood.[3] If exposure limits are exceeded or work outside a hood is unavoidable, a full-face respirator is necessary.[2]	The substance is highly volatile, and vapors can be harmful if inhaled.[3][5]
Footwear	Closed-toe shoes are required at all times in the laboratory.	Protects feet from spills and falling objects.

Operational Plan: Handling and Storage

A systematic approach to handling and storage is crucial to mitigate the risks associated with this flammable and potentially peroxide-forming chemical.

Step-by-Step Handling Procedure:

- Preparation: Before starting work, ensure a certified chemical fume hood is operational.[3] Clear the work area of all potential ignition sources, including hot plates, open flames, and non-intrinsically safe electrical equipment.[4][12]
- Grounding: Use explosion-proof equipment.[1][2] All metal containers and equipment used for transferring the liquid must be grounded and bonded to prevent static electricity discharge.[1][2]
- Tools: Use only non-sparking tools for all operations.[1][2]
- Dispensing: Open and dispense the chemical inside the fume hood.[3] Keep the container tightly closed when not in use.[1][2]
- Transport: When moving the chemical, use a secondary containment carrier, such as a bottle carrier.[3]

Storage Protocol:

- Store in a cool, dry, well-ventilated area designated for flammable liquids.[1][2]
- Keep containers tightly closed in a dark area to prevent peroxide formation.[3]
- Store in a flammable safety cabinet.[4][11] Quantities over 50-60 gallons may require a dedicated flammables store.[4][11]
- Store separately from incompatible materials, especially strong oxidizing agents and acids.[1]
- Label containers clearly with the chemical name and hazard warnings.

Emergency and Spill Response

Immediate and correct response to spills or emergencies is critical to prevent escalation.

Spill Procedure:

- Evacuate & Alert: Alert personnel in the immediate area and evacuate if necessary.

- Eliminate Ignition Sources: Immediately remove all sources of ignition from the area.[4][5]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Containment: Absorb the spill using a non-combustible, inert material like sand or spill pillows. Do not use paper towels or other combustible materials.[4][5]
- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, sealable container for disposal.[4]
- Decontamination: Clean the spill area thoroughly.

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water.[1][2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.[1][2]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[2]

Fire-Fighting:

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[5]
- Ineffective Media: A water spray may be inefficient for extinguishing the fire but can be used to cool containers.[3]

Disposal Plan

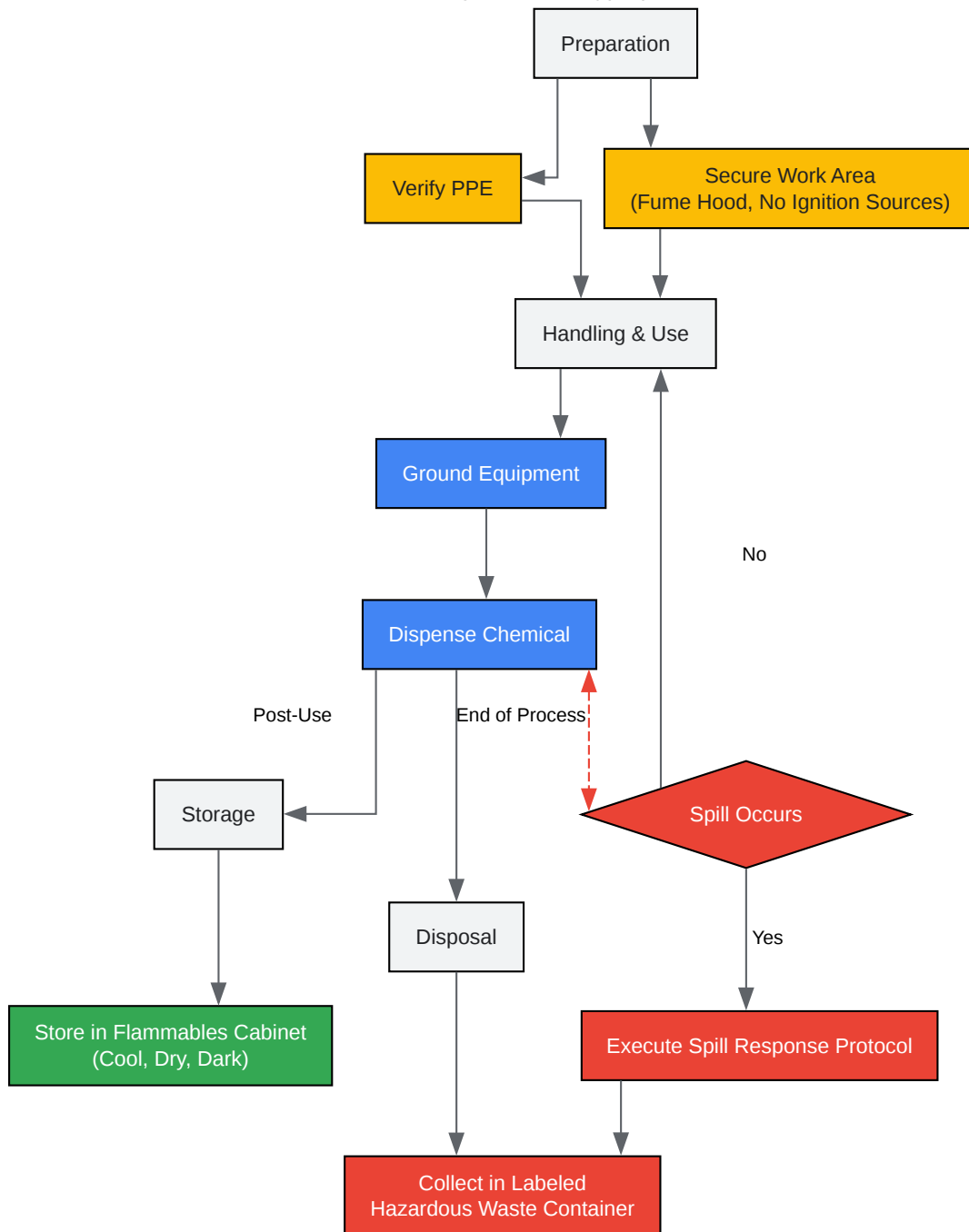
1,1-Diethoxypropane-d10 is considered hazardous waste and must be disposed of according to all local, state, and federal regulations.[1][13]

Step-by-Step Disposal Guidance:

- Segregation: Do not mix with other types of waste unless explicitly permitted by your institution's environmental health and safety (EHS) office or a licensed waste disposal contractor.[\[14\]](#)
- Containerization: Store waste in a clearly labeled, sealed, and appropriate container, often the original container or one made of the same material.[\[14\]](#) The container must be marked as "Hazardous Waste" and include the chemical name.
- Collection: Arrange for pickup through your institution's EHS department or a certified hazardous waste disposal company.[\[13\]](#)[\[14\]](#) It is illegal to dispose of flammable liquids in regular trash or down the drain.[\[13\]](#)[\[14\]](#)
- Spill Debris: All materials used to clean up spills (absorbent, gloves, etc.) must also be disposed of as hazardous flammable waste.[\[4\]](#)

Workflow for Handling 1,1-Diethoxypropane-d10

Workflow for Handling 1,1-Diethoxypropane-d10

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